

# Quinoline-4-carbohydrazide: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Quinoline-4-carbohydrazide

Cat. No.: B1304848

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Quinoline-4-carbohydrazide**. This document is intended to serve as a resource for researchers, scientists, and professionals in drug development to ensure the integrity and reliability of this compound in their work. While specific quantitative stability data for **Quinoline-4-carbohydrazide** is limited in publicly available literature, this guide synthesizes general best practices, information on related compounds, and typical methodologies for stability assessment.

## Chemical Profile

Property	Value
IUPAC Name	Quinoline-4-carbohydrazide
Synonyms	Quinoline-4-carboxylic acid hydrazide
CAS Number	29620-62-0
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N <sub>3</sub> O
Molecular Weight	187.20 g/mol
Appearance	Pale grey solid

## Stability Profile

**Quinoline-4-carbohydrazide** is generally stable under recommended storage conditions.<sup>[1]</sup> However, like many hydrazide-containing compounds, it may be susceptible to degradation under conditions of heat, light, humidity, and in acidic or basic environments.

## General Stability

Safety Data Sheets (SDS) and supplier information indicate that **Quinoline-4-carbohydrazide** and its derivatives are stable when stored correctly.<sup>[1][2]</sup> It is crucial to avoid contact with strong oxidizing agents.<sup>[1]</sup>

## Thermal Stability

While specific differential scanning calorimetry (DSC) and thermogravimetric analysis (TGA) data for **Quinoline-4-carbohydrazide** is not readily available, studies on its derivatives provide some insight into the thermal stability of the quinoline carbohydrazide scaffold. For instance, thermal analysis of 2-(4-tert-butylphenyl)**quinoline-4-carbohydrazide** suggests a high degree of thermal stability, with a decomposition onset occurring between 280-320°C.<sup>[2]</sup>

Table 1: Thermal Stability Data for a **Quinoline-4-carbohydrazide** Derivative

Derivative	Method	Onset of Decomposition (°C)
2-(4-tert-butylphenyl)quinoline-4-carbohydrazide	TGA	280-320

Note: This data is for a derivative and should be considered indicative rather than absolute for **Quinoline-4-carbohydrazide**.

## Hydrolytic and Photolytic Stability

Specific data on the hydrolysis and photodegradation of **Quinoline-4-carbohydrazide** is not extensively documented. However, the hydrazide functional group can be prone to hydrolysis, particularly under acidic or basic conditions. The quinoline ring system may be susceptible to

photodegradation upon exposure to UV light. Forced degradation studies are necessary to fully characterize the compound's stability under these conditions.

## Recommended Storage and Handling

To ensure the long-term integrity of **Quinoline-4-carbohydrazide**, the following storage and handling guidelines are recommended:

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Citation
Temperature	Store in a cool, dry place. Some suppliers recommend storage at room temperature, while others suggest refrigeration (0-8 °C). For long-term storage, refrigeration is advisable.	[3][4]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) if possible, especially for long-term storage to minimize oxidation.	
Container	Keep container tightly closed in a dry and well-ventilated place.	[5]
Light Exposure	Protect from light. Store in an opaque or amber container.	[5]
Incompatibilities	Avoid strong oxidizing agents.	[1]
Handling	Use in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.	[2][5]

## Experimental Protocols for Stability Assessment

The following are generalized protocols for forced degradation studies, which are essential for establishing the intrinsic stability of a drug substance and developing stability-indicating

analytical methods. These protocols should be adapted and optimized for **Quinoline-4-carbohydrazide**.

## Preparation of Stock Solution

Prepare a stock solution of **Quinoline-4-carbohydrazide** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).

## Forced Degradation (Stress Testing)

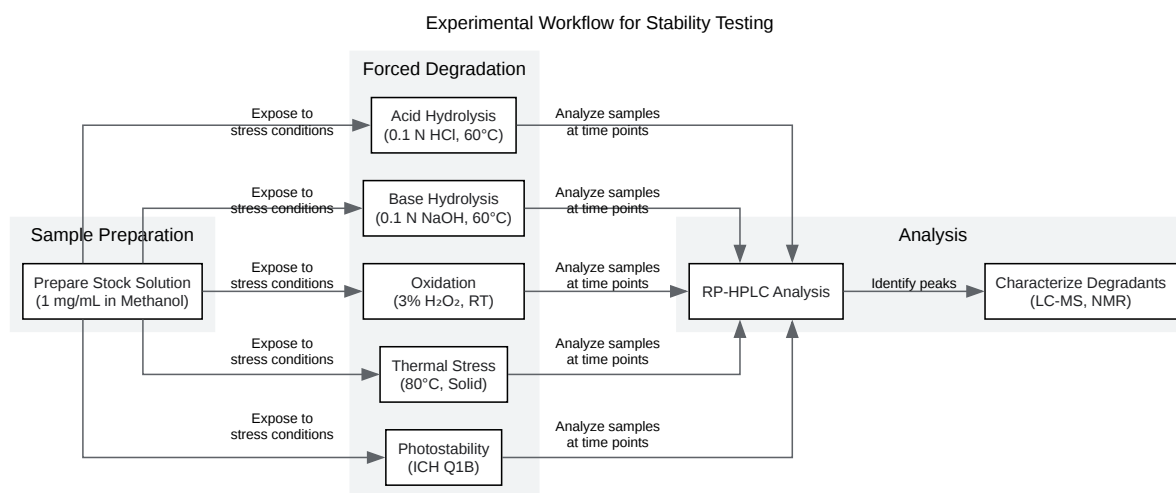
- **Acid Hydrolysis:** Mix equal volumes of the stock solution and a suitable acid (e.g., 0.1 N HCl). Incubate at a controlled temperature (e.g., 60°C) for a defined period, taking samples at various time points. Neutralize the samples before analysis.
- **Base Hydrolysis:** Mix equal volumes of the stock solution and a suitable base (e.g., 0.1 N NaOH). Incubate at a controlled temperature (e.g., 60°C) for a defined period, taking samples at various time points. Neutralize the samples before analysis.
- **Oxidative Degradation:** Mix the stock solution with a solution of an oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>). Keep the solution at room temperature for a defined period, taking samples at various time points.
- **Thermal Degradation:** Place a solid sample of the compound in a temperature-controlled oven at an elevated temperature (e.g., 80°C). At various time points, withdraw samples, dissolve them in a suitable solvent, and analyze. Alternatively, a solution of the compound can be subjected to thermal stress.
- **Photodegradation:** Expose a solution of the compound to a light source that provides UV and visible light, as per ICH Q1B guidelines. A control sample should be kept in the dark under the same conditions.

## Analytical Method

A stability-indicating analytical method, typically reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection, should be developed and validated to separate the parent compound from any degradation products.

## Logical and Signaling Pathway Visualizations

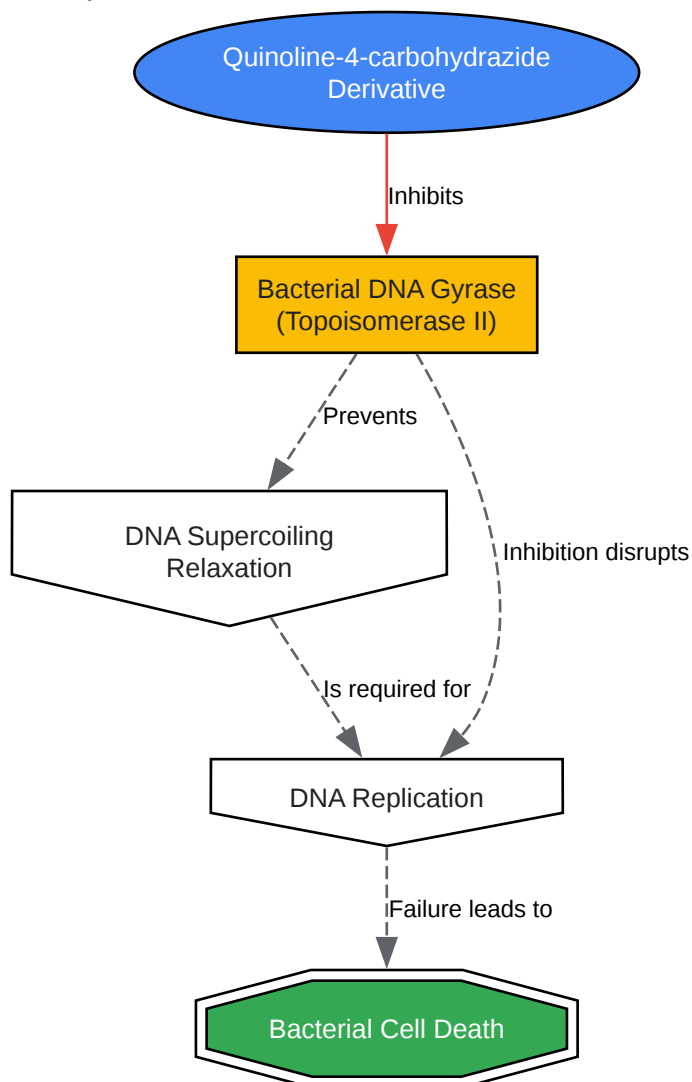
The following diagrams illustrate potential mechanisms of action for **Quinoline-4-carbohydrazide** derivatives, which are areas of active research.



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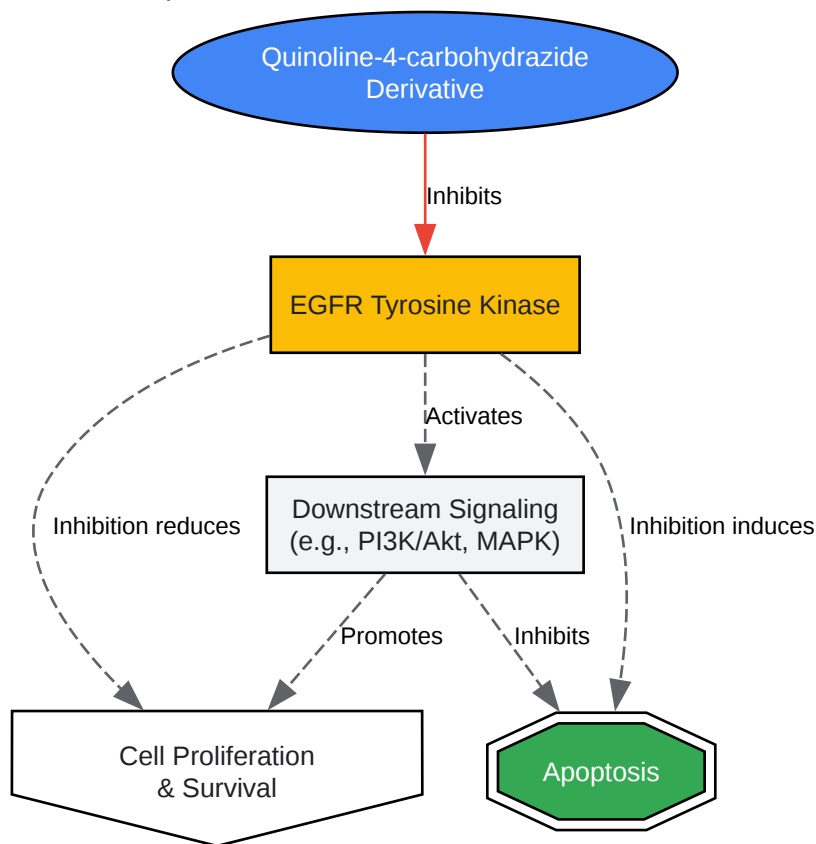
Caption: A generalized workflow for conducting forced degradation studies.

## Proposed Antimicrobial Mechanism of Action

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Caption: Inhibition of DNA gyrase by quinoline derivatives.

## Proposed Anticancer Mechanism of Action

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Caption: Inhibition of EGFR signaling by quinoline derivatives.

## Conclusion

While **Quinoline-4-carbohydrazide** is a stable compound under proper storage conditions, a comprehensive understanding of its degradation profile requires further investigation through rigorous forced degradation studies. The information and protocols provided in this guide offer a foundational framework for researchers to ensure the quality and reliability of **Quinoline-4-carbohydrazide** in their studies and to design appropriate stability-indicating methods. The potential mechanisms of action for its derivatives highlight the compound's significance in ongoing drug discovery efforts.

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